

# 4-(Trifluoromethyl)phthalic acid molecular structure and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Trifluoromethyl)phthalic acid

Cat. No.: B1297660

[Get Quote](#)

## An In-depth Technical Guide to 4-(Trifluoromethyl)phthalic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Trifluoromethyl)phthalic acid**, a key building block in modern medicinal chemistry and materials science. This document outlines its molecular structure, chemical formula, physicochemical properties, synthesis, and applications, with a focus on its role in drug development.

## Core Molecular and Physicochemical Properties

**4-(Trifluoromethyl)phthalic acid**, with the CAS number 835-58-5, is a substituted aromatic dicarboxylic acid. The presence of the trifluoromethyl (-CF<sub>3</sub>) group significantly influences its chemical and physical properties, making it a valuable synthon for introducing this moiety into larger, more complex molecules.

## Molecular Structure and Formula

The molecular formula for **4-(Trifluoromethyl)phthalic acid** is C<sub>9</sub>H<sub>5</sub>F<sub>3</sub>O<sub>4</sub>.<sup>[1][2][3][4]</sup> Its structure consists of a benzene ring substituted with two adjacent carboxylic acid groups (phthalic acid) and a trifluoromethyl group at the 4-position.

Molecular Identifiers:

- IUPAC Name: 4-(Trifluoromethyl)benzene-1,2-dicarboxylic acid
- CAS Number: 835-58-5[1][5]
- Molecular Weight: 234.13 g/mol [1][2]
- InChI: 1S/C9H5F3O4/c10-9(11,12)4-1-2-5(7(13)14)6(3-4)8(15)16/h1-3H,(H,13,14)(H,15,16)
- SMILES: O=C(O)c1ccc(cc1C(=O)O)C(F)(F)F[5]

Below is a diagram illustrating the molecular structure of **4-(Trifluoromethyl)phthalic acid**.

Caption: Molecular structure of **4-(Trifluoromethyl)phthalic acid**.

## Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of **4-(Trifluoromethyl)phthalic acid**.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>5</sub> F <sub>3</sub> O <sub>4</sub>	[1][2][3][4]
Molecular Weight	234.13 g/mol	[1][2]
Appearance	White solid	[2][3]
Melting Point	151 °C	[5][6]
Boiling Point	350.9 ± 42.0 °C at 760 mmHg	

## Synthesis and Experimental Protocols

A common method for the synthesis of **4-(Trifluoromethyl)phthalic acid** involves the hydrolysis of a nitrile precursor.

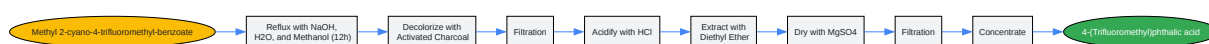
### Synthesis from Methyl 2-cyano-4-trifluoromethylbenzoate

This protocol outlines the laboratory-scale synthesis of **4-(Trifluoromethyl)phthalic acid**.

## Experimental Protocol:

- A mixture of methyl 2-cyano-4-trifluoromethyl-benzoate (102.3 g), sodium hydroxide pellets (108 g), water (900 mL), and methanol (1900 mL) is heated to reflux for 12 hours.[5]
- The resulting solution is decolorized with activated charcoal (0.6 g).[5]
- After filtration, concentrated hydrochloric acid (d = 1.19, 100 mL) is added to the filtrate.[5]
- The mixture is then extracted with diethyl ether (2.25 L).[5]
- The combined organic layers are dried over anhydrous magnesium sulfate (40 g).[5]
- Following filtration and concentration of the filtrate, **4-(Trifluoromethyl)phthalic acid** is obtained as a solid (99.1 g) with a melting point of 178 °C.[5]

The workflow for this synthesis is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-(Trifluoromethyl)phthalic acid**.

## Applications in Drug Development

The trifluoromethyl group is a critical pharmacophore in modern drug design due to its unique properties. It can enhance a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.[7][8][9]

**4-(Trifluoromethyl)phthalic acid** serves as a versatile building block for introducing the trifluoromethyl group into a wide range of pharmaceutical compounds.[7] Its dicarboxylic acid functionality allows for diverse chemical transformations, enabling the synthesis of complex drug candidates. The electron-withdrawing nature of the -CF<sub>3</sub> group can modulate the electronic properties of the parent molecule, which is a key strategy for optimizing drug efficacy and safety.[7]

## Safety and Handling

While a specific, detailed toxicological profile for **4-(Trifluoromethyl)phthalic acid** is not readily available, it is recommended to handle it with the standard precautions for laboratory chemicals. Based on safety data for related phthalic acid derivatives, the compound may cause skin and eye irritation.[10][11][12] Inhalation of dust should be avoided.[10]

General Handling Precautions:

- Use in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid generating dust.
- Store in a cool, dry place away from incompatible materials.

For detailed safety information, it is advisable to consult the specific Safety Data Sheet (SDS) provided by the supplier.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. spectrabase.com [spectrabase.com]
- 2. westliberty.edu [westliberty.edu]
- 3. 4-(Trifluoromethyl)phthalic acid | CymitQuimica [cymitquimica.com]
- 4. scbt.com [scbt.com]
- 5. prepchem.com [prepchem.com]
- 6. chemsynthesis.com [chemsynthesis.com]
- 7. nbinno.com [nbinno.com]

- 8. The Role of Trifluoromethyl and Trifluoromethoxy Groups in Medicinal Chemistry: Implications for Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Drug Design Strategies, Modes of Action, Synthesis and Industrial Challenges Behind Trifluoromethylated New Chemical Entities | Hovione [hovione.com]
- 10. merckmillipore.com [merckmillipore.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [4-(Trifluoromethyl)phthalic acid molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297660#4-trifluoromethyl-phthalic-acid-molecular-structure-and-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)